

(2-Fluoro-5-nitrophenyl)methanamine hydrochloride proper disposal procedures

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Compound of Interest

Compound Name: (2-Fluoro-5-nitrophenyl)methanamine hydrochloride

Cat. No.: B566899

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Proper Disposal of (2-Fluoro-5-nitrophenyl)methanamine hydrochloride

For immediate reference, **(2-Fluoro-5-nitrophenyl)methanamine hydrochloride** must be disposed of as hazardous chemical waste.^{[1][2][3]} Do not dispose of this compound down the drain or in regular trash.^{[1][4][5]} This compound is categorized as a halogenated organic chemical, and specific protocols must be followed to ensure safety and regulatory compliance.^{[6][7]}

I. Immediate Safety and Handling for Disposal

Before handling **(2-Fluoro-5-nitrophenyl)methanamine hydrochloride** for disposal, ensure you are in a well-ventilated area, preferably within a chemical fume hood.^{[1][8]} Always wear appropriate Personal Protective Equipment (PPE).

Required Personal Protective Equipment (PPE):

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.^[1]
- Lab Coat: A standard laboratory coat is required to prevent skin contact.^[1]

II. Summary of Chemical Properties and Hazards

The following table summarizes key data for **(2-Fluoro-5-nitrophenyl)methanamine hydrochloride** (CAS#: 1214328-26-3).

Property	Value	Citation
GHS Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[1] [9]
Signal Word	Warning	[1] [9]
Disposal Requirement	P501: Dispose of contents/container to an approved waste disposal plant.	[1] [3] [9]
Chemical Category	Halogenated Organic Compound	[6] [7]

III. Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe and compliant disposal of **(2-Fluoro-5-nitrophenyl)methanamine hydrochloride**.

Step 1: Waste Identification and Segregation

- Identify the waste as **(2-Fluoro-5-nitrophenyl)methanamine hydrochloride**.
- This compound is a halogenated organic waste due to the presence of fluorine.[\[6\]](#)[\[7\]](#)
- It must be segregated from non-halogenated organic wastes, acids, bases, and oxidizers.[\[6\]](#)[\[10\]](#)

Step 2: Container Selection and Labeling

- Select a designated, leak-proof, and chemically compatible waste container. The container must have a secure cap.

- Label the container clearly with a hazardous waste tag. The label must include:
 - The full chemical name: "**(2-Fluoro-5-nitrophenyl)methanamine hydrochloride**"
 - The words "Hazardous Waste"
 - Associated hazards (e.g., "Irritant")

Step 3: Waste Collection

- Carefully transfer the solid waste into the designated halogenated organic waste container.
- If dealing with solutions of this compound, collect them in a designated liquid halogenated organic waste container.
- Avoid creating dust during the transfer of solid material.[\[1\]](#)
- Keep the waste container closed at all times, except when adding waste.[\[5\]](#)

Step 4: Decontamination of Empty Containers

- An empty container that previously held this chemical must be treated as hazardous waste unless properly decontaminated.
- To decontaminate, triple rinse the container with a suitable solvent (e.g., methanol or acetone).
- Collect the rinseate (the solvent used for rinsing) as halogenated organic liquid waste.[\[11\]](#)
- Once triple-rinsed, the container can be disposed of as regular laboratory glass or plastic waste, after defacing the original label.[\[11\]](#)

Step 5: Storage Pending Disposal

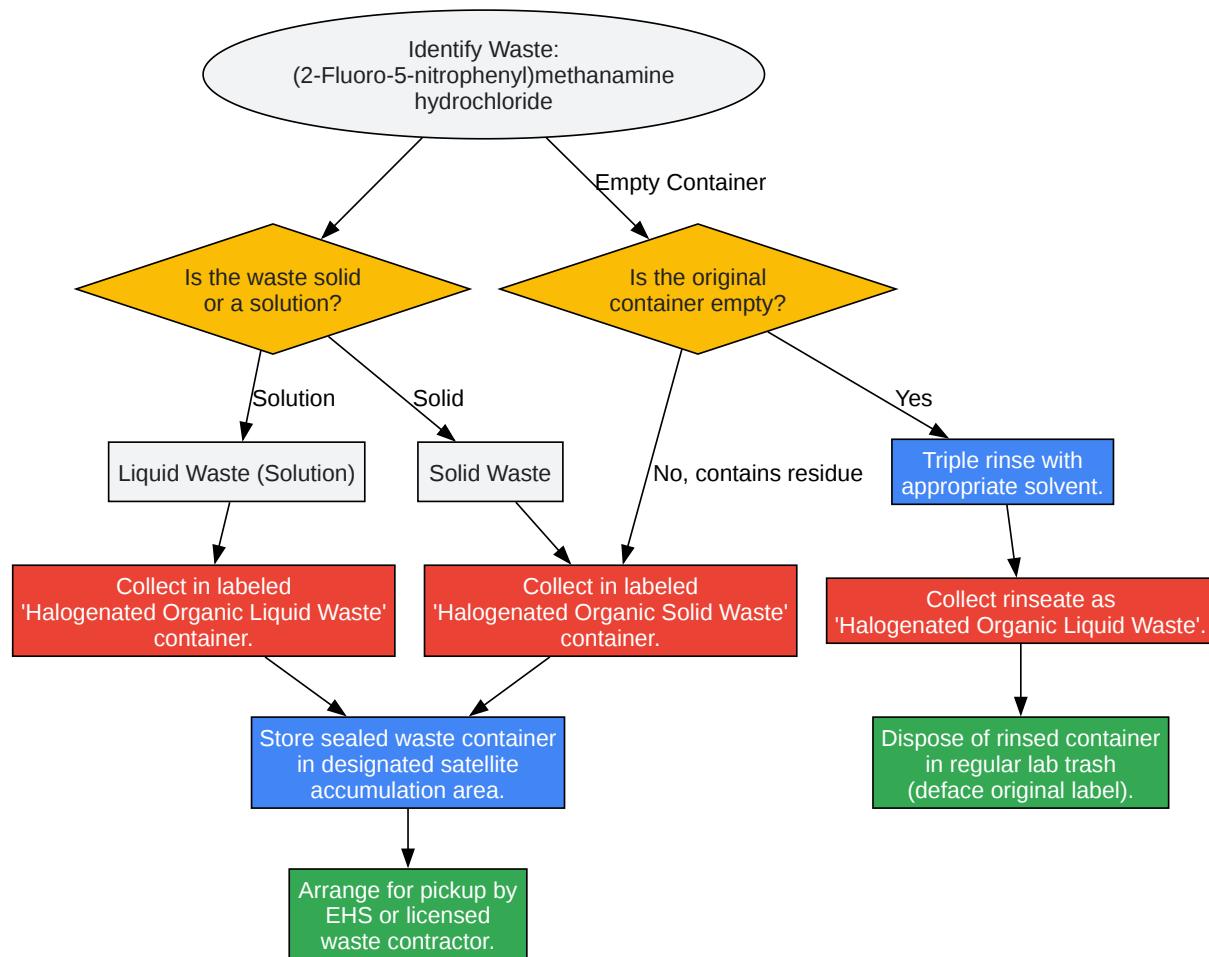
- Store the sealed and labeled hazardous waste container in a designated satellite accumulation area.
- This storage area must be secure and away from incompatible materials.[\[4\]](#)

Step 6: Final Disposal

- Arrange for the collection of the hazardous waste container by your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.[\[1\]](#)[\[5\]](#) Adhere to all federal, state, and local regulations for disposal.[\[1\]](#)

IV. Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **(2-Fluoro-5-nitrophenyl)methanamine hydrochloride** and associated materials.

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Caption: Disposal workflow for **(2-Fluoro-5-nitrophenyl)methanamine hydrochloride**.

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